

Technical Guide: N-(2-Hydroxyethyl)-N-methylformamide (HMF)

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Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)-N-methylformamide*

CAS No.: 1590-50-7

Cat. No.: B075533

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Executive Summary

N-(2-Hydroxyethyl)-N-methylformamide (CAS: 1590-50-7), often abbreviated as HMF or N-Formyl-N-methylaminoethanol, is a bifunctional organonitrogen compound featuring both a polar amide group and a reactive primary hydroxyl group.^[1] While structurally related to common solvents like Dimethylformamide (DMF) and N-Methylformamide (NMF), HMF is distinct due to its lower volatility and increased hydrogen-bonding capacity.

This guide provides a technical analysis of HMF, focusing on its synthesis from N-methylethanolamine (NMEA), its role as a degradation product in Carbon Capture & Storage (CCS) amine scrubbers, and its emerging utility as a plasticizer for thermoplastic starch.

Chemical Identity & Physicochemical Profile^{[1][2][3]} ^{[4][5][6][7][8]}

HMF is an N-disubstituted formamide.^[1] Unlike DMF, the presence of the hydroxyethyl group introduces significant hydrophilicity and increases viscosity.

Core Identifiers

Parameter	Detail
IUPAC Name	N-(2-Hydroxyethyl)-N-methylformamide
CAS Registry Number	1590-50-7
Synonyms	N-Formyl-N-methylaminoethanol; N-Methyl-N-hydroxyethylformamide
Molecular Formula	C ₄ H ₉ NO ₂
Molecular Weight	103.12 g/mol
SMILES	CN(CCO)C=O

Physicochemical Properties

Note: As a specialized intermediate, some values are predicted based on structural analogues (NMF/NMEA) and validated against commercial specifications.

Property	Value / Range	Condition
Physical State	Viscous Liquid	@ 20°C
Color	Colorless to Pale Yellow	-
Density	1.10 ± 0.1 g/cm ³	Predicted @ 25°C
Boiling Point	>250°C (Decomposes)	@ 760 mmHg (Extrapolated)
Flash Point	~165°C	Predicted (Closed Cup)
Solubility	Miscible	Water, Alcohols, Polar Aprotic Solvents
Partition Coeff.[1] (LogP)	-1.23	Hydrophilic

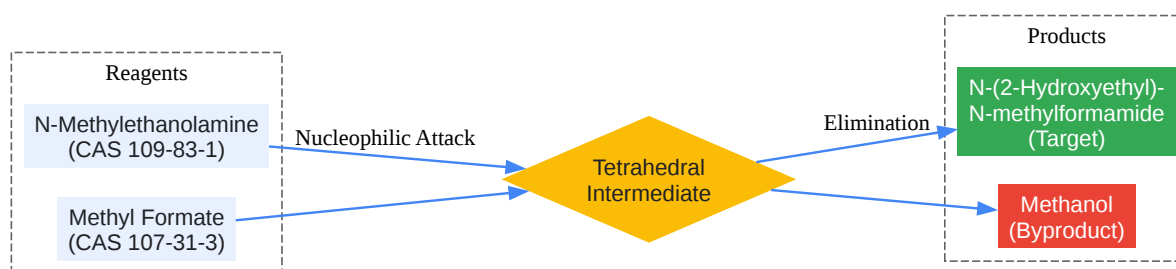
Synthesis & Production Protocols

The most efficient and "atom-economical" route to HMF is the N-formylation of N-methylethanolamine (NMEA). While formic acid can be used, Methyl Formate is the preferred

reagent in high-purity applications to avoid water generation and equilibrium limitations.

Reaction Mechanism

The reaction proceeds via nucleophilic attack of the secondary amine (NMEA) on the carbonyl carbon of methyl formate, followed by the elimination of methanol.



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Figure 1: Synthesis pathway via aminolysis of methyl formate.

Laboratory Scale Protocol (Methyl Formate Route)

Objective: Synthesize 100g of HMF with >98% purity.

Reagents:

- N-Methylethanolamine (NMEA): 1.0 eq (75.11 g)
- Methyl Formate: 1.2 eq (72.06 g) - Excess drives equilibrium
- Solvent: None (Neat reaction) or Methanol (if temperature control is needed)

Step-by-Step Methodology:

- Setup: Equip a 250mL 3-neck round-bottom flask with a reflux condenser, a pressure-equalizing addition funnel, and a magnetic stir bar. Place in an ice-water bath initially.

- Addition: Charge NMEA into the flask. Add Methyl Formate dropwise via the funnel over 30 minutes. Caution: The reaction is exothermic.
- Reaction: Once addition is complete, remove the ice bath. Allow the mixture to stir at Room Temperature (25°C) for 4 hours.
- Monitoring: Analyze an aliquot via GC-MS or TLC. Disappearance of NMEA indicates completion.
- Work-up: Switch the condenser to a distillation setup.
 - Stage 1: Distill off excess Methyl Formate (BP: 32°C) and the Methanol byproduct (BP: 64.7°C) at atmospheric pressure.
 - Stage 2: Apply high vacuum (<5 mmHg). Distill the product. HMF will distill at elevated temperatures (typically >120°C at reduced pressure).
- Yield Calculation: Theoretical yield is ~103g. Typical isolated yield is 90-95%.

Applications & Reactivity

Carbon Capture & Storage (CCS) Marker

In post-combustion carbon capture using amine solvents (e.g., MDEA/Piperazine), HMF is identified as a degradation product.

- Mechanism: Oxidative degradation of N-methyldiethanolamine (MDEA) or NMEA leads to formyl species.
- Significance: Monitoring HMF concentration in amine scrubbers is critical for determining solvent health and the need for reclamation.

Plasticizer for Thermoplastic Starch (TPS)

Recent studies utilize HMF as a plasticizer to improve the mechanical properties of corn starch-based bioplastics.

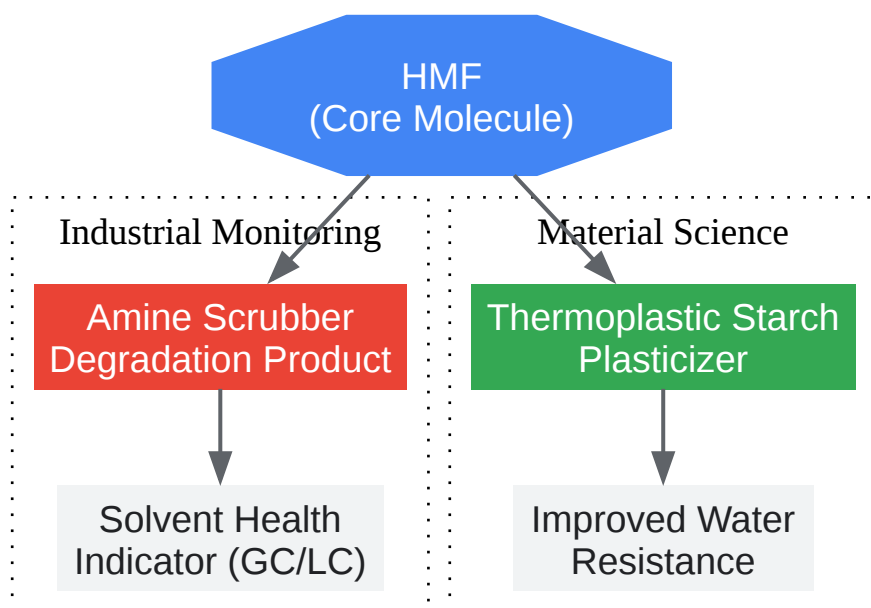
- Advantage: The hydroxyl group forms strong hydrogen bonds with starch, while the amide group disrupts inter-chain starch interactions.

- Outcome: HMF-plasticized starch exhibits superior water resistance compared to glycerol-plasticized equivalents.

Synthetic Intermediate

The hydroxyl group allows HMF to serve as a building block.

- Esterification: Reacts with acid chlorides to form ester-amides.
- Vilsmeier-Haack Analogue: Under specific conditions (POCl_3), the formyl group can be activated, though this is less common than with DMF.



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Figure 2: Primary application domains for HMF.

Safety, Handling & Toxicology

Signal Word:WARNING

Hazard Classification (GHS)

Based on SDS data for CAS 1590-50-7:

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[3]
- H315: Causes skin irritation.[4][2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Critical Note for Drug Development: Formamides (e.g., NMF, DMF) are structurally flagged for potential reproductive toxicity (Teratogenicity). While specific Repr. Tox. data for HMF is less abundant than DMF, strict engineering controls (fume hoods, glove boxes) should be employed as a precaution.

Handling Protocol

- PPE: Nitrile gloves (0.11mm min thickness), safety goggles, and lab coat.
- Ventilation: Always handle in a certified chemical fume hood.
- Spill Response: Absorb with inert material (vermiculite/sand). Do not flush into surface water; collect for hazardous waste disposal (incineration).

References

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